

# Initial Exploratory Studies with ZXH-4-130 TFA: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ZXH-4-130 TFA

Cat. No.: B10829386

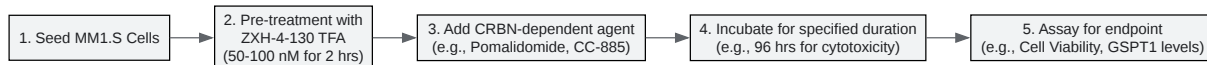
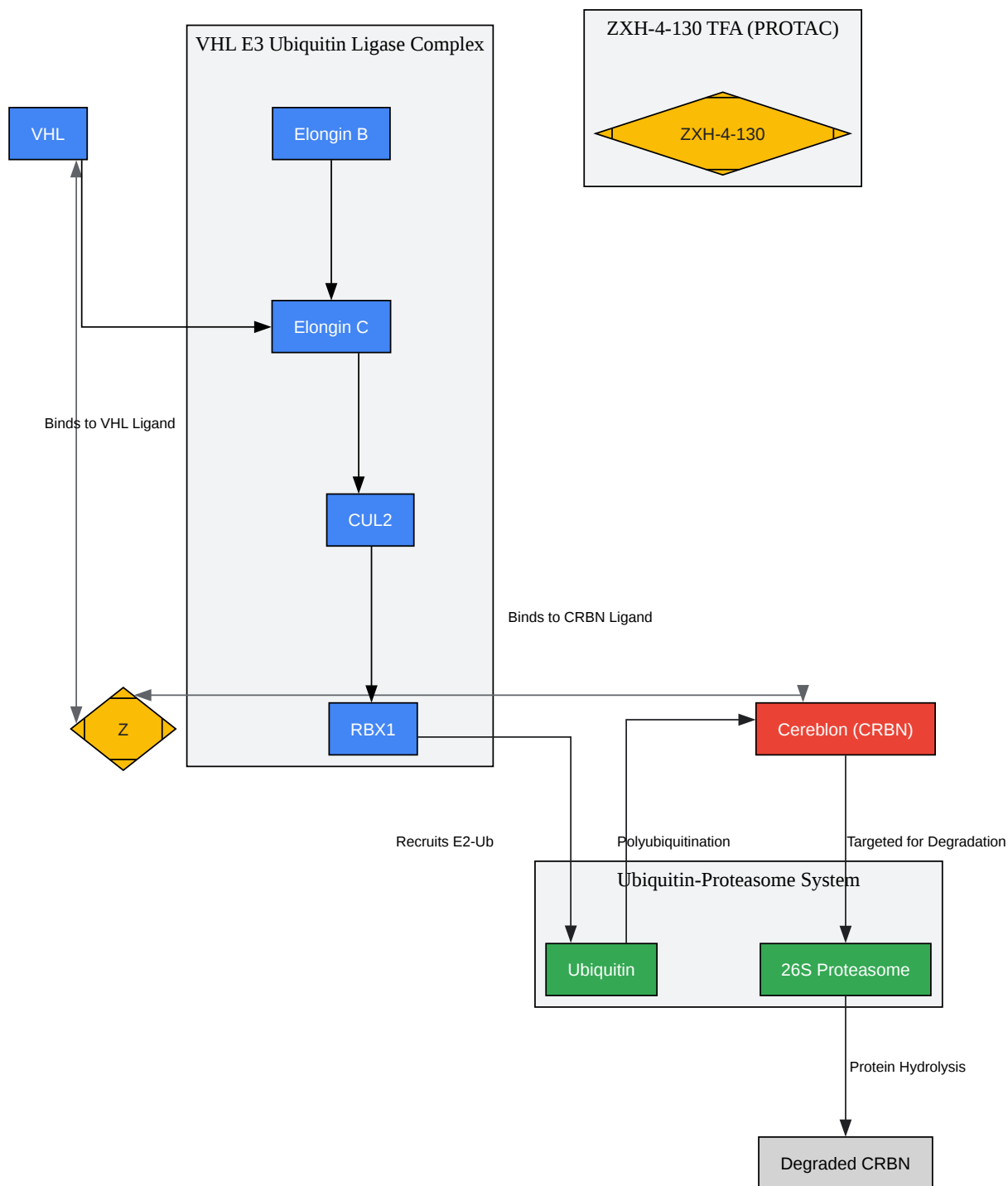
[Get Quote](#)

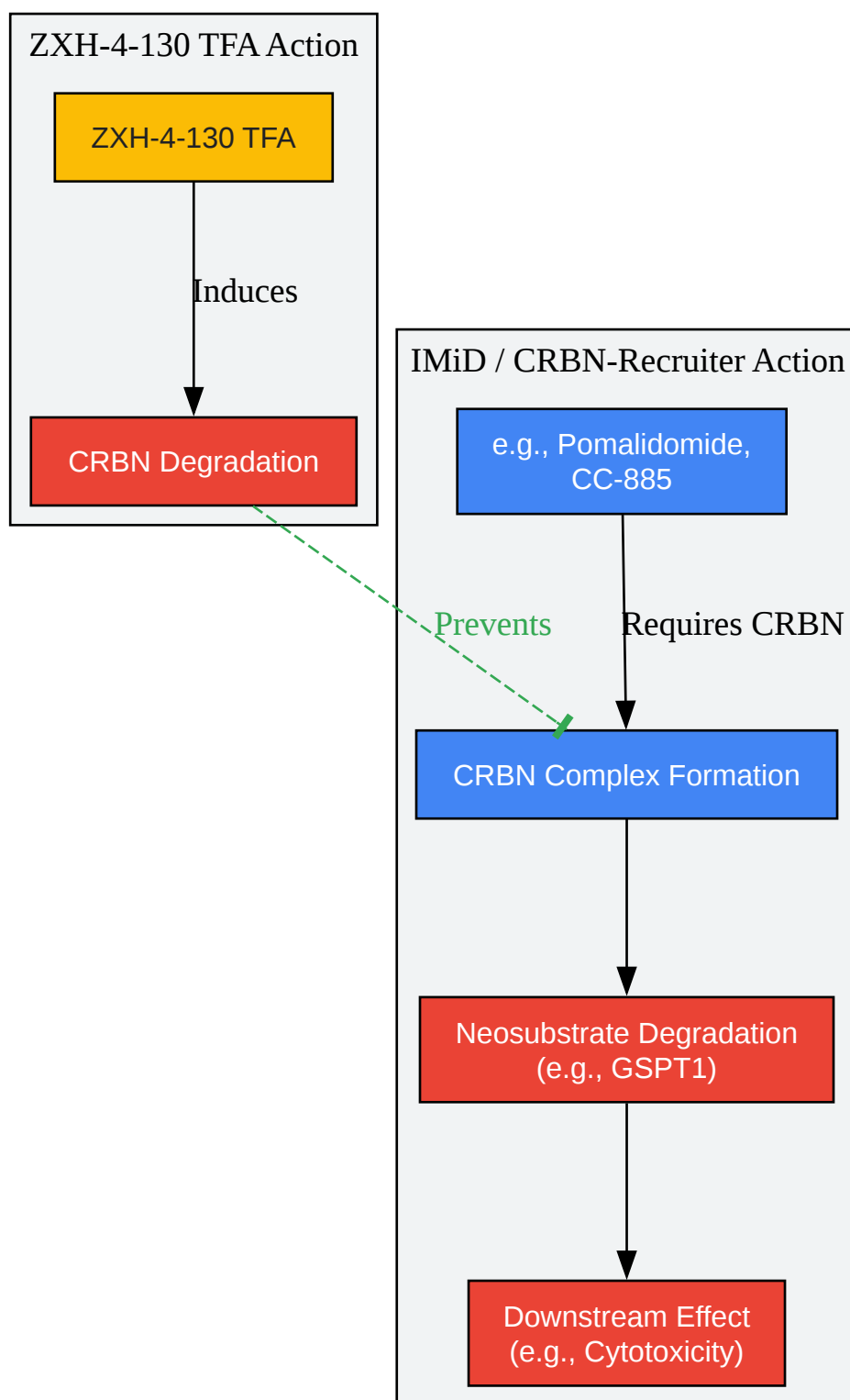
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the initial exploratory studies on **ZXH-4-130 TFA**, a potent and selective degrader of the Cereblon (CRBN) protein. **ZXH-4-130 TFA** is a hetero-PROTAC (Proteolysis Targeting Chimera) that links a ligand for CRBN with a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of CRBN.<sup>[1][2][3]</sup> The trifluoroacetate (TFA) salt form of ZXH-4-130 is often used to enhance water solubility and stability.<sup>[3]</sup>

## Core Mechanism of Action

**ZXH-4-130 TFA** functions by hijacking the cell's natural protein disposal system to selectively eliminate CRBN. As a hetero-PROTAC, it forms a ternary complex between CRBN and the VHL E3 ligase complex, leading to the polyubiquitination of CRBN and its degradation by the proteasome.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. amsbio.com [amsbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Initial Exploratory Studies with ZXH-4-130 TFA: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829386#initial-exploratory-studies-with-zxh-4-130-tfa]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

